

# Application Note: Solid-Phase Extraction of 9(S)-HODE Cholesteryl Ester

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## Compound of Interest

Compound Name: 9(S)-HODE cholesteryl ester

Cat. No.: B593966

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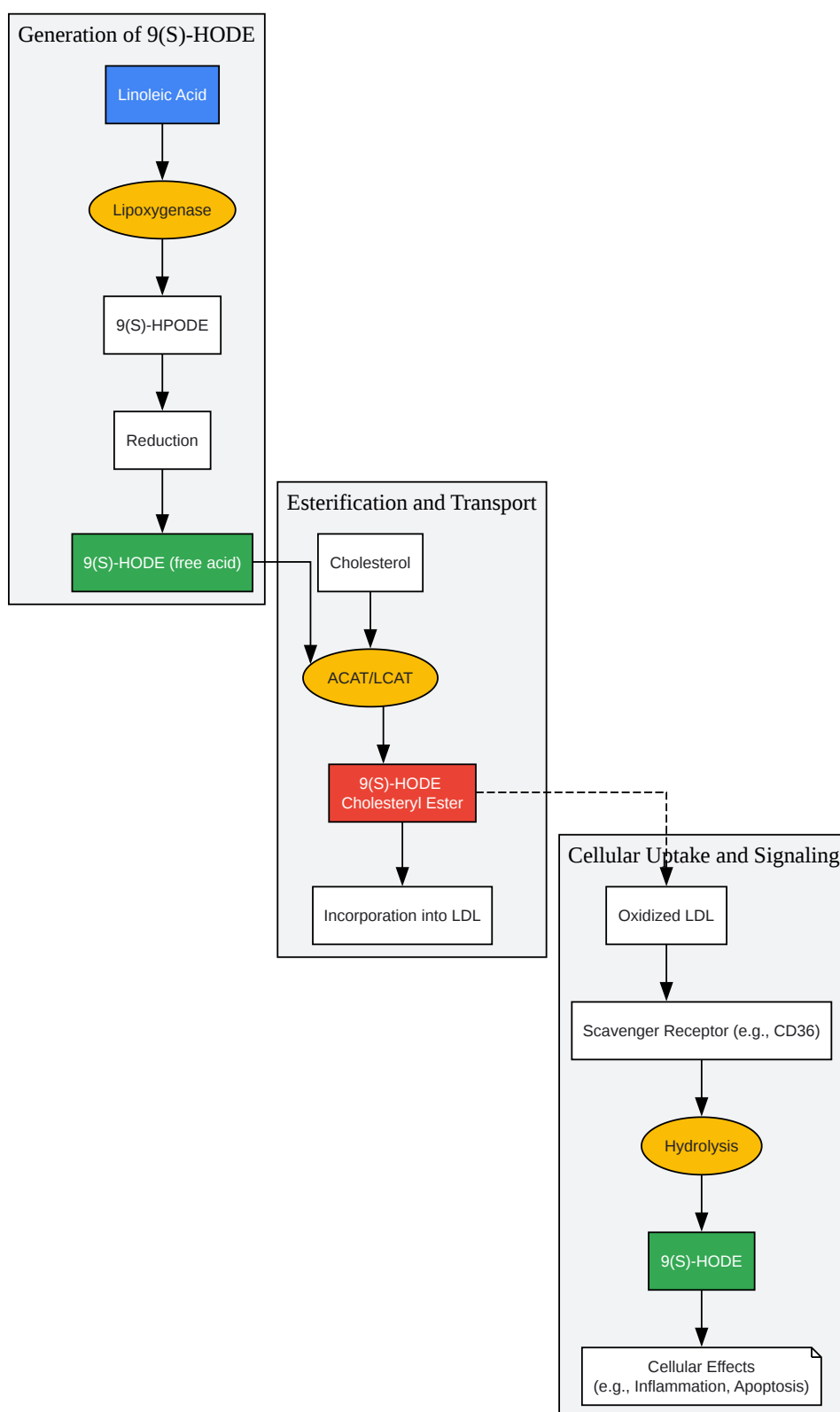
For Researchers, Scientists, and Drug Development Professionals

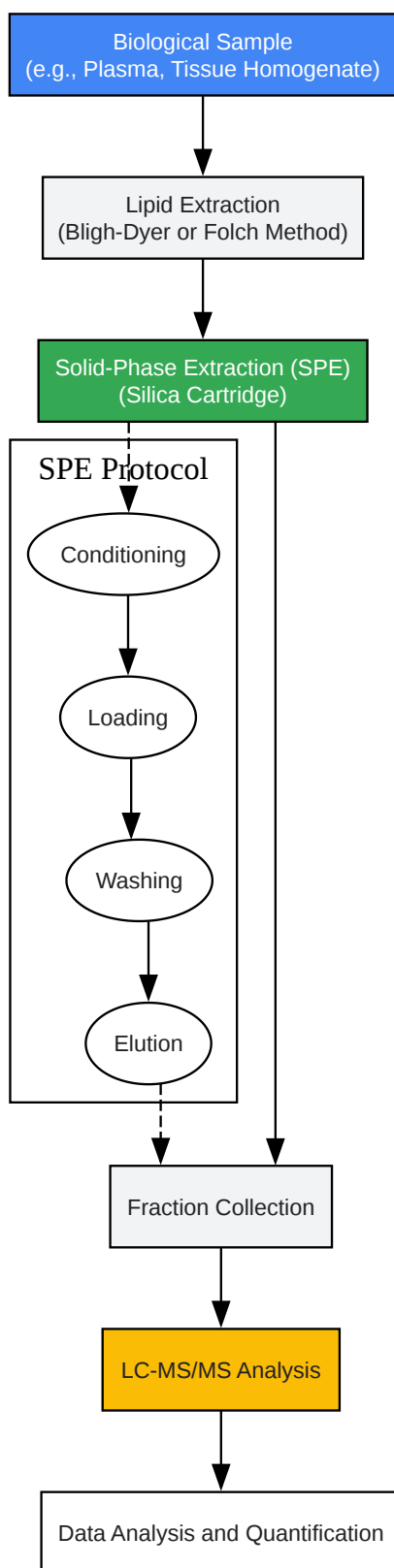
## Introduction

9(S)-hydroxy-10(E),12(Z)-octadecadienoic acid (9(S)-HODE) is a bioactive lipid metabolite of linoleic acid, implicated in various physiological and pathological processes, including inflammation and atherosclerosis. In biological systems, 9(S)-HODE can be esterified to cholesterol, forming **9(S)-HODE cholesteryl ester**. This esterified form is a significant component of oxidized low-density lipoprotein (oxLDL) and is found in atherosclerotic lesions. [1][2] Accurate quantification of **9(S)-HODE cholesteryl ester** in biological matrices is crucial for understanding its role in disease. Solid-phase extraction (SPE) is a robust and efficient technique for the selective isolation and purification of lipid species from complex samples prior to downstream analysis by methods such as liquid chromatography-mass spectrometry (LC-MS). [3][4] This application note provides a detailed protocol for the solid-phase extraction of **9(S)-HODE cholesteryl ester** from biological samples.

## Signaling Pathway of the Bioactive Component: 9(S)-HODE

While **9(S)-HODE cholesteryl ester** is a transport and storage form of 9(S)-HODE, the free acid is the primary bioactive molecule. The ester must be hydrolyzed to release 9(S)-HODE, which can then interact with various cellular targets to initiate signaling cascades. The following diagram illustrates the generation and signaling of 9(S)-HODE.





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## References

- 1. caymanchem.com [caymanchem.com]
- 2. 9-Hydroxyoctadecadienoic acid - Wikipedia [en.wikipedia.org]
- 3. A Novel Solid Phase Extraction Sample Preparation Method for Lipidomic Analysis of Human Plasma Using Liquid Chromatography/Mass Spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 4. A comprehensive method for extraction and quantitative analysis of sterols and secosteroids from human plasma - PMC [pmc.ncbi.nlm.nih.gov]
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